

Public Health Data of Narashino City, Chiba: A Technical Guide

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This technical guide provides a comprehensive overview of the public health landscape in Narashino City, Chiba Prefecture. The data herein is compiled from official municipal and prefectural sources, intended for researchers, scientists, and drug development professionals. This document summarizes key quantitative data in structured tables, details the methodologies of data collection, and provides visualizations of relevant public health workflows and structures.

Data Presentation

The following tables summarize the most recent public health and welfare statistics for Narashino City. The data is primarily sourced from the "Reiwa 6th Edition Narashino City Statistical Book," published in 2025, and reflects the latest available data at the time of publication.^{[1][2]}

Medical Facilities and Personnel

This table provides an overview of the healthcare infrastructure in Narashino City, including the number of medical facilities and licensed healthcare professionals.

Category	Count	As of	Data Source
Medical Facilities			
Hospitals	8	March 31, 2023	Health and Welfare Department
General Clinics	100	March 31, 2023	Health and Welfare Department
Dental Clinics	78	March 31, 2023	Health and Welfare Department
Pharmacies	85	March 31, 2023	Health and Welfare Department
Medical Personnel			
Physicians	523	December 31, 2022	Chiba Prefecture
Dentists	192	December 31, 2022	Chiba Prefecture
Pharmacists	487	December 31, 2022	Chiba Prefecture
Public Health Nurses	30	April 1, 2023	Health and Welfare Department
Midwives	1	April 1, 2023	Health and Welfare Department
Nurses	1,733	March 31, 2023	Health and Welfare Department

Health and Welfare Services

This section details the provision of various health and welfare services to the citizens of Narashino.

Service Category	Indicator	Value	Fiscal Year	Data Source
National Health Insurance	Number of Insured Persons	49,981	2023	Health and Welfare Department
Medical Expenses per Insured Person (JPY)	363,205	2022	Health and Welfare Department	
Latter-Stage Elderly Medical Care	Number of Insured Persons	21,927	2023	Health and Welfare Department
Medical Expenses per Insured Person (JPY)	933,492	2022	Health and Welfare Department	
Long-Term Care Insurance	Number of Insured Persons (Type 1)	41,530	2023	Health and Welfare Department
Number of Certified for Long-Term Care	7,654	2023	Health and Welfare Department	
Welfare for Persons with Disabilities	Holders of Physical Disability Certificate	3,991	2023	Health and Welfare Department
Holders of Mental Disability Certificate	1,071	2023	Health and Welfare Department	
Holders of Rehabilitation Certificate	1,224	2023	Health and Welfare Department	

Public Health Activities

This table outlines key public health activities, including health examinations and vaccinations.

Activity	Number of Participants/Cases	Fiscal Year	Data Source
Health Examinations			
Basic Health Check-up	11,105	2022	Health and Welfare Department
Stomach Cancer Screening	3,865	2022	Health and Welfare Department
Lung Cancer Screening	5,233	2022	Health and Welfare Department
Colorectal Cancer Screening	8,973	2022	Health and Welfare Department
Breast Cancer Screening	5,695	2022	Health and Welfare Department
Uterine Cancer Screening	6,804	2022	Health and Welfare Department
Vaccinations			
Influenza (Elderly)	21,157	2022	Health and Welfare Department

Methodologies

The data presented in this guide are derived from administrative records and population-based surveys conducted by Narashino City and Chiba Prefecture. The primary methodologies are outlined below.

Narashino City Statistical Book

The "Narashino City Statistical Book" is an annual compilation of statistical data covering various fields, including health and welfare.

- **Data Collection:** The data is collected from various administrative sources within the city government, as well as from prefectural and national government agencies. For instance, data on medical facilities and personnel are obtained from the Health and Welfare Department and the Chiba Prefectural government.
- **Compilation Process:** The data is compiled and reviewed by the General Affairs Division of Narashino City. The publication provides a comprehensive and standardized overview of the city's vital statistics.

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Narashino City Health Consciousness Survey

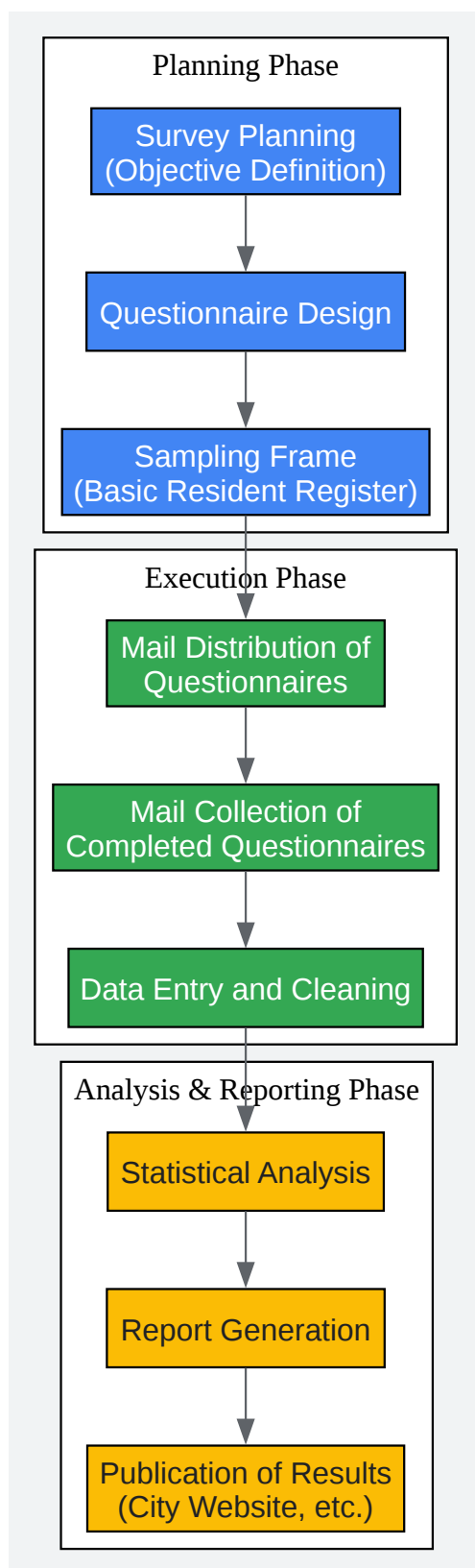
Narashino City periodically conducts a "Health Consciousness Survey" to understand the health status, lifestyle, and health-related awareness of its citizens.

- **Objective:** The survey aims to gather basic data for the formulation and evaluation of the "Healthy Narashino City Plan."
- **Target Population:** The survey targets several distinct groups:
 - General citizens aged 20 and over.
 - Parents of young children (e.g., those attending 1.5-year-old and 3-year-old health check-ups).
 - Local businesses.
 - Citizen activity groups.
- **Sampling Method:** For the general citizen survey, a random sample of residents is selected from the city's basic resident register. The sample size is typically around 2,000 individuals. For other groups, convenience or purposive sampling may be used.

- **Data Collection Method:** The survey is conducted using a self-administered questionnaire sent and returned by mail.
- **Survey Items:** The questionnaire covers a wide range of topics, including:
 - Subjective health status
 - Lifestyle habits (diet, exercise, smoking, alcohol consumption)
 - Mental health
 - Dental health
 - Participation in health check-ups
 - Awareness and utilization of local health services

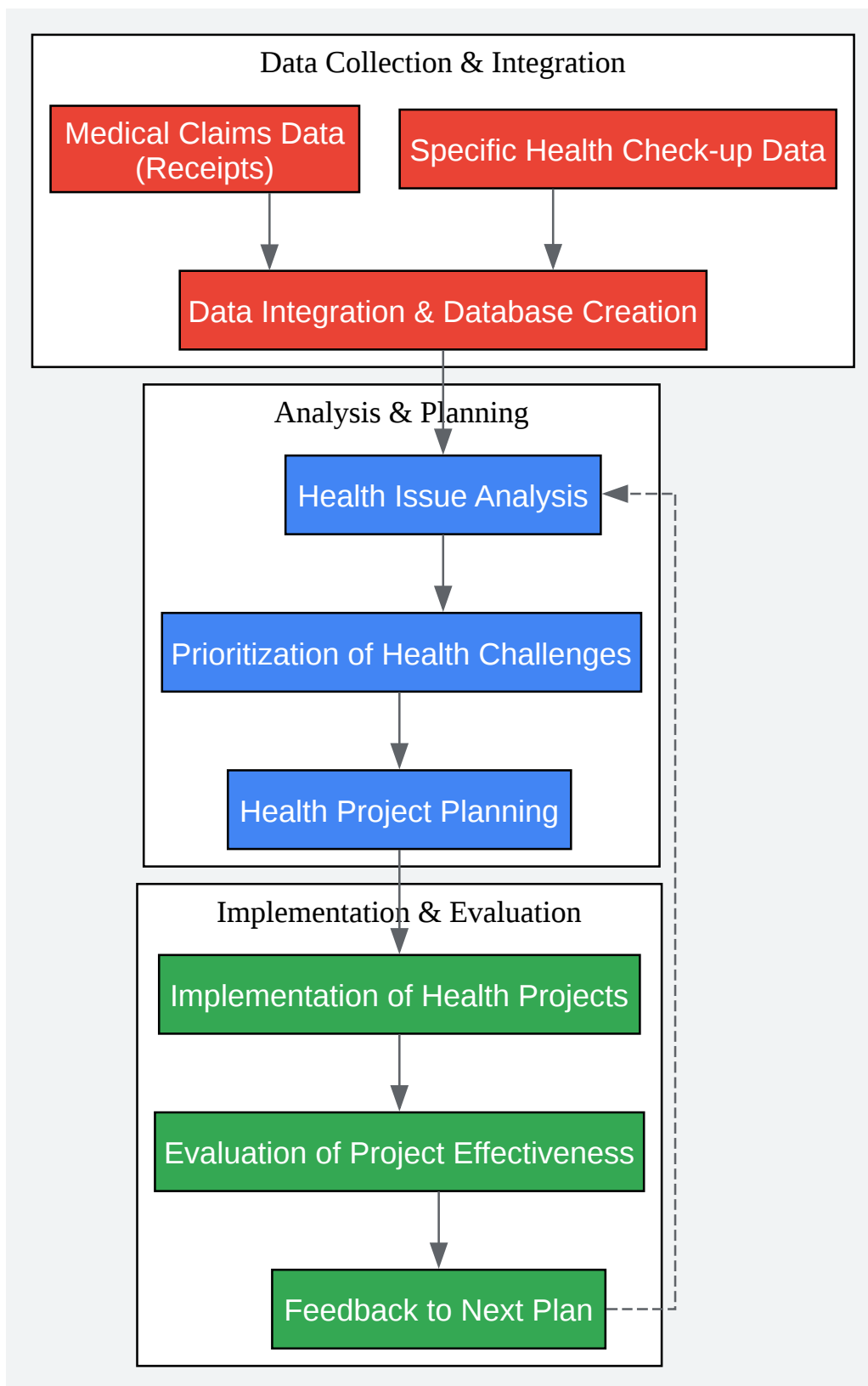
Visualizations

The following diagrams illustrate key workflows and structures within the public health system of Narashino City.



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Workflow for the Narashino City Health Consciousness Survey.



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Data Analysis and Planning Cycle for the Narashino City Data Health Plan.

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References

- 1. [city.narashino.lg.jp](https://www.city.narashino.lg.jp)
- 2. [city.narashino.lg.jp](https://www.city.narashino.lg.jp)
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